

Personal protective equipment for handling Methyl 3-hydroxyoctanoate

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Compound of Interest

Compound Name: Methyl 3-hydroxyoctanoate

Cat. No.: B142752

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Essential Safety and Handling Guide for Methyl 3-hydroxyoctanoate

This guide provides immediate safety, operational, and disposal protocols for researchers, scientists, and drug development professionals handling **Methyl 3-hydroxyoctanoate**. Given the limited availability of comprehensive toxicological data, this compound should be handled with caution, adhering to the principle of treating substances with unknown hazards as potentially hazardous.

Physicochemical and Safety Data

The following table summarizes the known physical, chemical, and safety information for **Methyl 3-hydroxyoctanoate**.

Property	Value	Source
Molecular Formula	C ₉ H ₁₈ O ₃	[1][2]
Molecular Weight	174.24 g/mol	[1][2]
Physical State	Liquid	[3]
Boiling Point	259.00 to 260.00 °C @ 760.00 mm Hg (estimated)	[4]
Flash Point	216.00 °F / 102.20 °C (estimated)	[4]
Water Solubility	5719 mg/L @ 25 °C (estimated)	[4]
Storage Temperature	-20°C, under desiccating conditions	[5]
Hazard Classification	Not classified as hazardous according to one supplier's SDS. However, due to lack of comprehensive data, it should be handled as a potential irritant.	[6]

Operational Plan: Handling Methyl 3-hydroxyoctanoate

A systematic approach is crucial when working with chemicals of unknown toxicity. The following step-by-step operational plan ensures a safe laboratory environment.

Pre-Operational Checks

- **Safety Data Sheet (SDS) Review:** Although a comprehensive, universally adopted SDS is not readily available, review any supplier-provided SDS. Note the lack of extensive hazard data and proceed with caution.

- **Engineering Controls Verification:** Ensure a certified chemical fume hood is operational. The work area should be well-ventilated.[\[7\]](#)
- **Personal Protective Equipment (PPE) Inspection:** Inspect all PPE for integrity before use. Ensure proper fit.
- **Spill Kit Accessibility:** Confirm that a well-stocked chemical spill kit is readily accessible. The kit should contain an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent), waste bags, and appropriate PPE.

Required Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles when there is a risk of splashing.	Protects against splashes and potential unknown irritants.
Skin Protection	- Gloves: Butyl rubber or Viton gloves are recommended for handling esters.[8] Nitrile gloves may offer limited, short-term protection but should be changed immediately upon contact.[9] Always inspect gloves before use. - Lab Coat: A chemically resistant lab coat or apron.	Prevents skin contact with the chemical. Esters can degrade certain types of gloves; selecting the appropriate material is critical.
Respiratory Protection	Generally not required when working in a properly functioning chemical fume hood. If there is a potential for aerosolization outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge may be necessary.	Minimizes inhalation exposure to vapors or aerosols.

Handling Procedure

- Work Area Preparation: Conduct all handling of **Methyl 3-hydroxyoctanoate** inside a certified chemical fume hood to minimize inhalation exposure.
- Aliquotting and Dispensing: Use appropriate laboratory equipment (e.g., pipettes, graduated cylinders) to handle the liquid. Avoid direct contact with the substance.

- Heating: If heating is necessary, use a controlled heating source such as a heating mantle or water bath. Avoid open flames.
- Storage: When not in use, keep the container tightly closed and store it at the recommended temperature of -20°C in a designated and properly labeled area.[\[3\]](#)[\[5\]](#)

Post-Handling Procedures

- Decontamination: Wipe down the work surface in the fume hood with an appropriate solvent (e.g., 70% ethanol), followed by soap and water.
- PPE Removal: Remove gloves using a technique that avoids skin contact with the outer surface.[\[10\]](#) Remove lab coat and any other PPE.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[9\]](#)

Disposal Plan: Methyl 3-hydroxyoctanoate and Contaminated Materials

Proper disposal of chemical waste is essential to protect personnel and the environment.

Waste Segregation and Collection

- Liquid Waste: Collect all waste **Methyl 3-hydroxyoctanoate** and solutions containing it in a designated, labeled, and chemically compatible waste container. The container should be kept closed except when adding waste.[\[11\]](#)
- Solid Waste: Dispose of all contaminated materials, such as pipette tips, gloves, and absorbent pads, in a separate, clearly labeled solid hazardous waste container.[\[1\]](#)

Spill Cleanup Procedure

In the event of a spill, follow these steps:

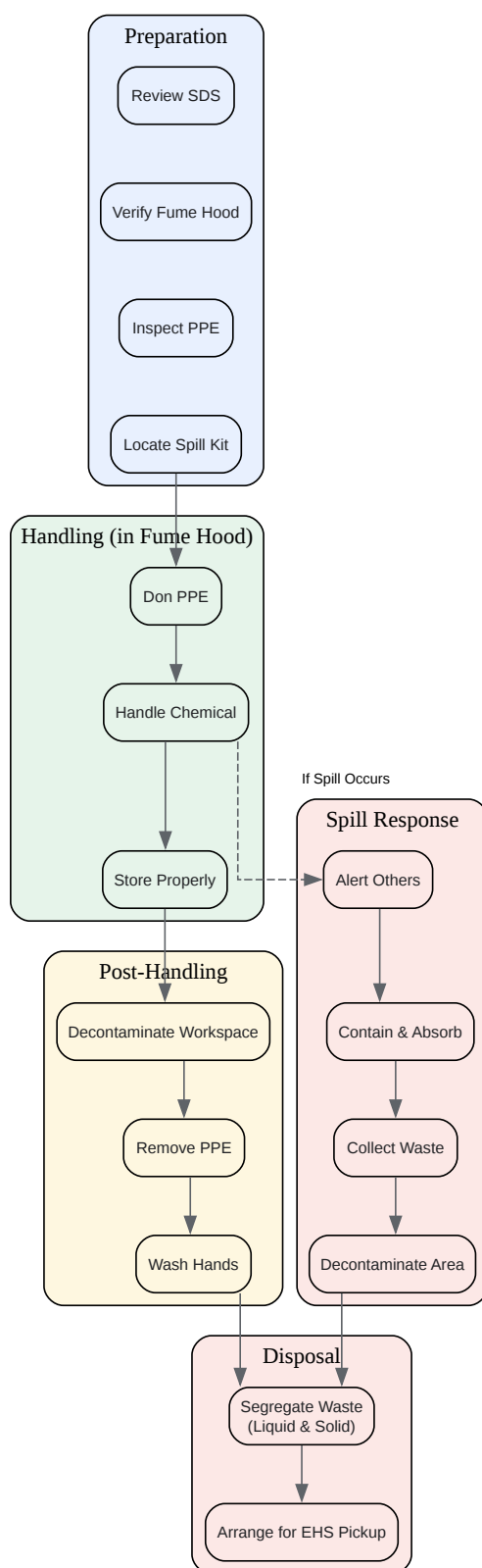
- Alert Personnel: Immediately alert others in the vicinity.

- **Evacuate (If Necessary):** For large spills, evacuate the area and contact the institutional safety office.
- **Contain the Spill:** For small, manageable spills, wear appropriate PPE and contain the liquid by creating a dike with absorbent material from the spill kit.[\[6\]](#)
- **Absorb the Spill:** Apply an inert absorbent material, starting from the outside and working inwards.
- **Collect Waste:** Scoop the absorbed material into a designated hazardous waste container.
- **Decontaminate the Area:** Clean the spill area with soap and water. Collect the cleaning materials as hazardous waste.
- **Label Waste:** Ensure the waste container is properly labeled with its contents.

Final Disposal

- Arrange for the collection of all hazardous waste by the institution's environmental health and safety department. Do not dispose of **Methyl 3-hydroxyoctanoate** or contaminated materials down the drain or in regular trash.[\[12\]](#)

Workflow for Safe Handling of Methyl 3-hydroxyoctanoate



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Caption: Workflow for the safe handling of **Methyl 3-hydroxyoctanoate**.

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